

Personal protective equipment for handling DL-Allylglycine

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Compound of Interest

Compound Name: DL-Allylglycine

Cat. No.: B1665243

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Essential Safety and Handling Guide for DL-Allylglycine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **DL-Allylglycine** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Classification

DL-Allylglycine is a chemical that requires careful handling due to its potential health effects. The primary hazards are summarized below.

| Hazard Statement | Description | GHS Classification |
|------------------|-------------------------------------|--|
| H315 | Causes skin irritation | Skin Irritation, Category 2 |
| H317 | May cause an allergic skin reaction | Skin Sensitization, Category 1 |
| H319 | Causes serious eye irritation | Eye Irritation, Category 2A |
| H335 | May cause respiratory irritation | Specific Target Organ Toxicity (Single Exposure), Category 3 |

GHS - Globally Harmonized System of Classification and Labelling of Chemicals

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DL-Allylglycine** to prevent direct contact and inhalation.

| Protection Type | Equipment Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Safety glasses with side-shields or goggles. A face shield is recommended when handling larger quantities. | Protects against splashes and airborne particles causing serious eye irritation. [1] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile). A lab coat must be worn. | Prevents skin irritation and potential allergic reactions upon contact. [1] |
| Respiratory Protection | A NIOSH-approved N95 dust mask or higher-level respirator should be used, especially when handling the powder form or in poorly ventilated areas. | Minimizes the risk of respiratory tract irritation from inhaling the powder. |

Operational and Disposal Plans

Adherence to the following step-by-step procedures is critical for safe handling and disposal of **DL-Allylglycine**.

Handling and Storage

- Engineering Controls: Handle **DL-Allylglycine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Safe Handling Practices:
 - Avoid direct contact with skin and eyes.[\[2\]](#)

- Do not breathe in dust.
- Wash hands thoroughly after handling the substance.[1]
- When weighing or transferring the powder, do so carefully to avoid creating airborne dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2] **DL-Allylglycine** should be refrigerated (0-10°C).

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[1] If skin irritation or a rash occurs, seek medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.[1] |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2] |

Spill and Leak Procedures

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the spill.
- Absorb: For small spills, carefully sweep or vacuum up the solid material, avoiding dust generation. Place the material into a suitable, labeled container for disposal.[3]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent or detergent and water.
- Dispose: Dispose of the contaminated materials and absorbents as hazardous waste in accordance with institutional and local regulations.

Disposal Plan

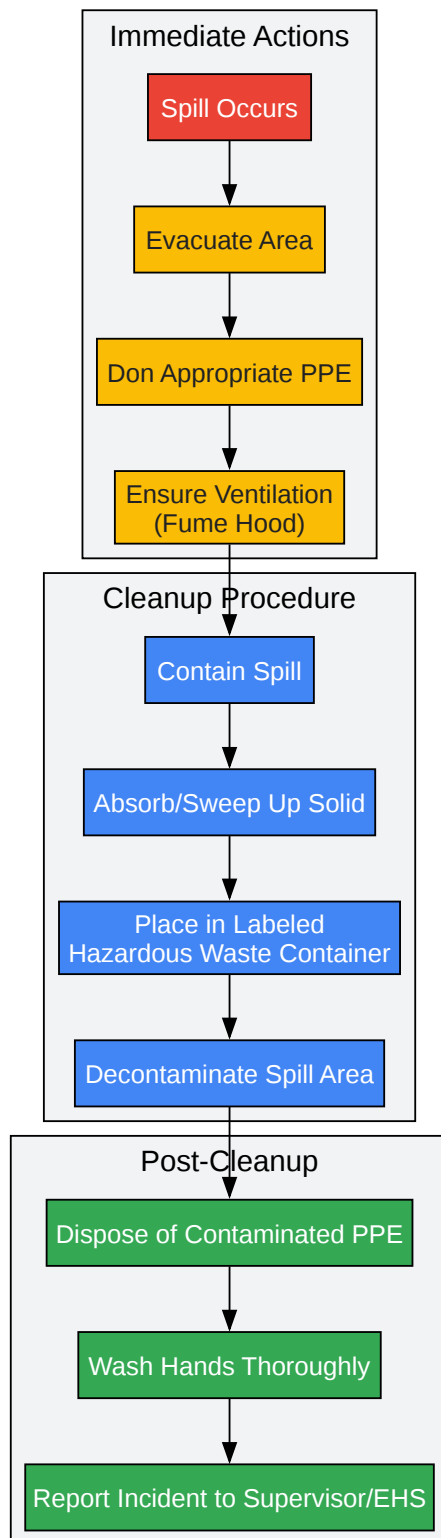
All waste containing **DL-Allylglycine** must be treated as hazardous chemical waste.

- Waste Collection: Collect all solid waste (e.g., leftover chemical, contaminated PPE, and spill cleanup materials) in a clearly labeled, sealed, and appropriate hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name "**DL-Allylglycine**".
- Storage of Waste: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.[4] Do not dispose of **DL-Allylglycine** down the drain or in regular trash.

Workflow for Chemical Spill Response

The following diagram outlines the logical steps for responding to a **DL-Allylglycine** spill.

Workflow for DL-Allylglycine Spill Response

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Caption: Logical workflow for responding to a chemical spill of **DL-Allylglycine**.

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